

Personal protective equipment for handling *cis*-tetradec-3-enoyl-CoA

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Compound of Interest

Compound Name: *cis*-tetradec-3-enoyl-CoA

Cat. No.: B15552291

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Essential Safety and Handling Guide for *cis*-tetradec-3-enoyl-CoA

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling ***cis*-tetradec-3-enoyl-CoA**. In the absence of a specific Safety Data Sheet (SDS), a conservative approach based on the handling of similar acyl-CoA compounds and general laboratory safety principles is mandatory. Treat this compound as potentially hazardous.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential to minimize exposure. The following PPE is recommended for all procedures involving ***cis*-tetradec-3-enoyl-CoA**.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a robust barrier against dermal absorption. Double-gloving allows for the safe removal of a contaminated outer layer without compromising hand protection. [1]
Eye Protection	Chemical safety goggles with side shields or a full-face shield.	Protects eyes from splashes, aerosols, and solid particulates. A face shield offers additional protection for the entire face. [1] [2] [3]
Body Protection	A lab coat with long sleeves and elastic cuffs. A chemically resistant apron should be worn over the lab coat when handling larger quantities.	Prevents contamination of personal clothing and skin. The apron provides an additional layer of protection against spills. [1]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge and a P100 particulate filter may be required if handling the solid compound outside of a certified chemical fume hood, or for spill cleanup.	Protects against inhalation of fine powders and potential vapors, which are primary routes of exposure for potent compounds. [1] [2]

Operational Plan: Handling, Storage, and Disposal

Adherence to a strict operational workflow is critical to minimize exposure and prevent contamination. All manipulations of this compound should ideally be performed within a certified chemical fume hood.

Handling:

- Handle in a well-ventilated place.[\[4\]](#)

- Avoid the formation of dust and aerosols.
- Do not get in eyes, on skin, or on clothing.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke when using this product.

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)
- For long-term stability, storage at -20°C is recommended for similar acyl-CoA compounds.
- Be aware that some related compounds are sensitive to air and light. Storing under an inert gas like argon or nitrogen may be advisable.

Disposal:

- Dispose of contaminated waste, including gloves and empty containers, in accordance with applicable local, state, and federal regulations.[\[4\]](#)
- Consult your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal.

Emergency Procedures

Skin Contact:

- Immediately flush the affected area with copious amounts of water for at least 15 minutes.
- Remove contaminated clothing.
- Seek medical attention if irritation persists.[\[1\]](#)

Eye Contact:

- Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.

- Seek immediate medical attention.[\[1\]](#)

Inhalation:

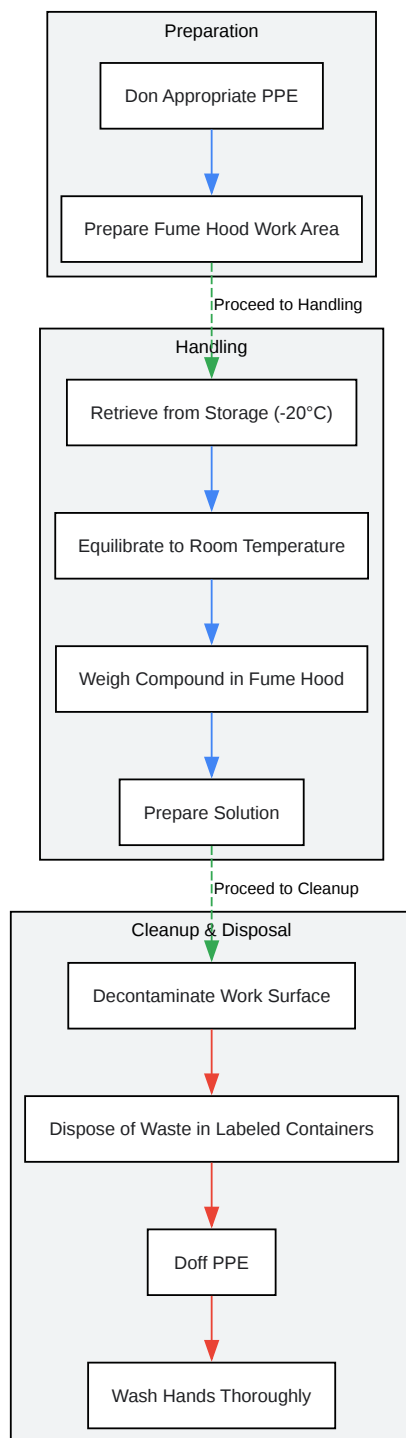
- Move the individual to fresh air.
- If breathing is difficult, administer oxygen.
- Seek medical attention.[\[1\]](#)

Ingestion:

- Do NOT induce vomiting.
- If the person is conscious, rinse their mouth with water.
- Seek immediate medical attention.

Experimental Workflow

The following diagram outlines a standard workflow for handling **cis-tetradec-3-enoyl-CoA** in a laboratory setting, emphasizing safety at each step.

Safe Handling Workflow for *cis*-tetradec-3-enoyl-CoA[Click to download full resolution via product page](#)Caption: Workflow for safe handling of ***cis*-tetradec-3-enoyl-CoA**.

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